

# Technical Support Center: Troubleshooting Contamination in Homemade Tergitol-7 Agar

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## Compound of Interest

Compound Name:	Tergitol 7
CAS No.:	3282-85-7
Cat. No.:	B1260082

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Welcome to the technical support center for homemade Tergitol-7 Agar. This guide is designed for researchers, scientists, and drug development professionals to troubleshoot and prevent contamination issues during their experiments.

## Frequently Asked Questions (FAQs)

Q1: What is Tergitol-7 Agar and what is its primary application?

A1: Tergitol-7 Agar is a selective and differential medium used for the enumeration and identification of coliform bacteria.<sup>[1][2][3]</sup> Its selective agent, sodium heptadecyl sulphate (Tergitol-7), inhibits the growth of Gram-positive bacteria and prevents the swarming of *Proteus* species, which allows for a better recovery of coliforms.<sup>[1][4][5][6]</sup> The medium is also differential; it contains lactose and a pH indicator, bromothymol blue.<sup>[1][4][5]</sup> Lactose-fermenting bacteria produce acidic byproducts, causing the pH indicator to change color and allowing for their differentiation.<sup>[1][4][5]</sup>

Q2: What is the purpose of adding Triphenyl Tetrazolium Chloride (TTC) to Tergitol-7 Agar?

A2: The addition of TTC is optional and helps in the earlier recognition and identification of *Escherichia coli* and *Enterobacter aerogenes*.<sup>[1][3][4]</sup> Most coliforms reduce TTC to formazan, which is an insoluble red complex, resulting in red-colored colonies.<sup>[1][5][6]</sup> However, *E. coli* and *E. aerogenes* typically do not reduce TTC and will form yellow or greenish-yellow colonies.<sup>[4][5]</sup>

Q3: What are the expected colony morphologies on Tergitol-7 Agar with TTC?

A3:

- Lactose-fermenting organisms (e.g., *E. coli*, *Enterobacter*): Produce yellow to greenish-yellow colonies with yellow zones.<sup>[1][3][5]</sup>
- Lactose non-fermenting organisms: Produce blue colonies.<sup>[1][5]</sup> With the addition of TTC, non-lactose fermenters will appear as red colonies with blue zones.<sup>[4]</sup>
- *E. coli* and *Klebsiella aerogenes*: Typically form red colonies due to the reduction of TTC to formazan.<sup>[1]</sup>

Q4: What are the most common sterilization methods for microbiological media?

A4: The most common and effective method for sterilizing microbiological media like Tergitol-7 Agar is moist heat sterilization, specifically autoclaving.<sup>[7][8][9]</sup> This process uses pressurized steam to heat the medium to 121°C for at least 15 minutes, which is sufficient to kill all microorganisms, including spores and viruses.<sup>[1][8][9]</sup> Other sterilization methods include dry heat, filtration, chemical sterilization, and radiation, but these are generally used for heat-sensitive materials and not for the initial preparation of agar media.<sup>[7][8]</sup>

## Troubleshooting Guide: Contamination Issues

Issue 1: I am seeing fuzzy, filamentous growth on my plates, often starting at the edges.

- Possible Cause: This is characteristic of mold contamination. Molds are common airborne contaminants.
- Troubleshooting Steps:

- Review your aseptic technique: Ensure you are working in a clean and draft-free environment, such as a laminar flow hood or a biosafety cabinet.[8] Minimize the time the Petri dishes are open during pouring and inoculation.
- Check your workspace: Thoroughly disinfect all surfaces, including benchtops and equipment, before starting your work.
- Inspect your storage area: Ensure that poured plates are stored in a clean, dry location, away from potential sources of contamination.

Issue 2: I am observing small, circular colonies of varying colors (white, yellow, pink) that appear randomly on the agar surface and sometimes within the agar itself.

- Possible Cause: This suggests bacterial contamination. The source could be airborne bacteria, contaminated equipment, or improper sterilization. The appearance of colonies within the agar can indicate that the contamination was present in the molten agar before pouring.[10]
- Troubleshooting Steps:
  - Verify autoclave efficacy: Ensure your autoclave is reaching the correct temperature (121°C) and pressure (15 psi) for the recommended time (15 minutes).[1][11] Use autoclave indicator tape or biological indicators to confirm proper sterilization.
  - Check water and reagent quality: Use distilled or purified water for media preparation.[1][10] Ensure that all powdered media components are stored in a dry, sealed environment to prevent moisture absorption and microbial growth.[1]
  - Aseptic pouring: When pouring the agar, do so near a flame or in a laminar flow hood to minimize airborne contamination. Avoid talking or unnecessary movement over the open plates.
  - Pre-warm your pouring vessel: Pouring molten agar into a cold vessel can cause condensation, which may drip onto the agar surface and introduce contaminants.

Issue 3: My control plates (uninoculated) are showing growth after incubation.

- Possible Cause: This is a definitive sign of contamination in your media or a breach in your aseptic technique during preparation and pouring.
- Troubleshooting Steps:
  - Isolate the source: Prepare a new batch of Tergitol-7 Agar, paying close attention to every step of the protocol. Pour several control plates and incubate them. If they remain sterile, the issue was likely with the previous batch's preparation.
  - Sterilize all equipment: Ensure all glassware, stir bars, and other equipment that come into contact with the media are properly sterilized.
  - Review your aseptic technique: This is the most common source of contamination. Have a colleague observe your technique to identify any potential areas for improvement.

Issue 4: The agar is not solidifying properly.

- Possible Cause: This could be due to an incorrect agar concentration, overheating of the agar, or a pH issue.
- Troubleshooting Steps:
  - Check your calculations: Ensure you have added the correct amount of agar powder to your media. The typical concentration is 1.5% (15g/L).[1]
  - Avoid overheating: Prolonged heating of the agar can break down its gelling properties. Do not exceed the recommended heating time.
  - Verify the final pH: The final pH of Tergitol-7 Agar should be around  $6.9 \pm 0.2$  at 25°C.[1] An incorrect pH can affect the gelling of the agar.

## Experimental Protocols

### Preparation of Tergitol-7 Agar (1 Liter)

Composition:

Component	Amount (g/L)
Proteose Peptone	5.0
Yeast Extract	3.0
Lactose	10.0
Tergitol-7	0.1
Bromothymol Blue	0.025
Agar	15.0

Data sourced from multiple manufacturer's specifications.[\[1\]](#)[\[4\]](#)[\[5\]](#)

Procedure:

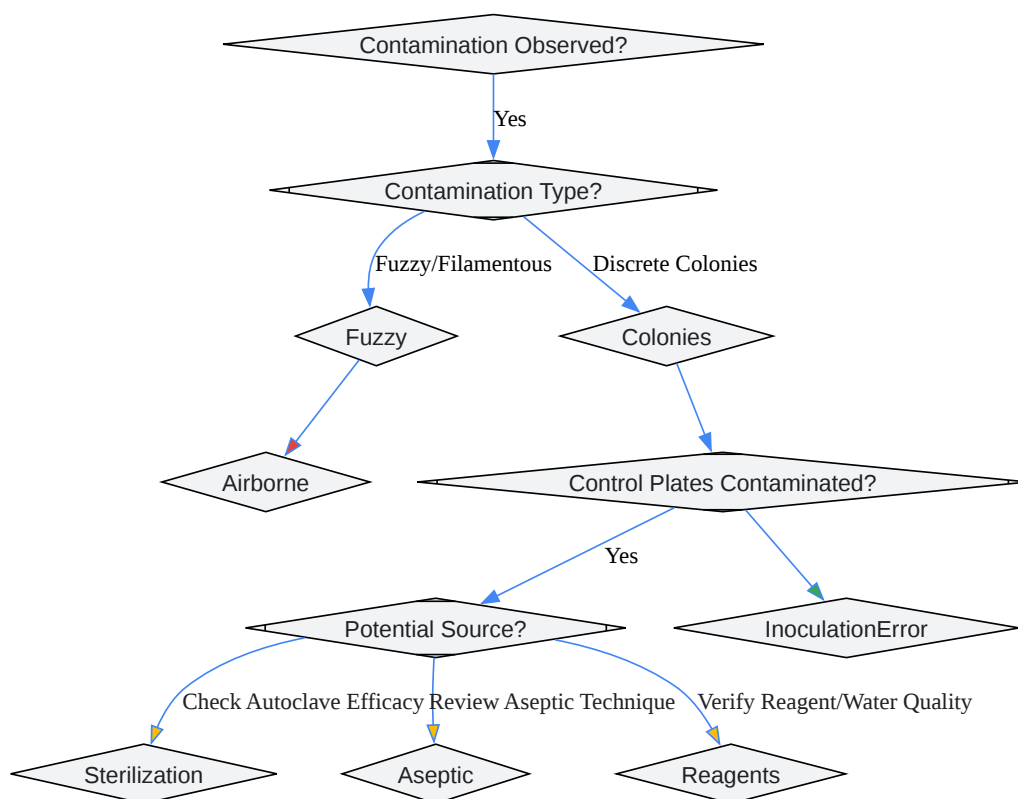
- Suspend: Suspend 33.13 grams of Tergitol-7 Agar base in 1000 ml of purified or distilled water.[\[1\]](#)
- Dissolve: Heat the mixture to boiling with frequent agitation to completely dissolve the medium.[\[1\]](#)[\[2\]](#)[\[11\]](#)
- Sterilize: Sterilize the medium by autoclaving at 121°C (15 lbs pressure) for 15 minutes.[\[1\]](#)[\[2\]](#)  
[\[11\]](#)
- Cool: Cool the sterilized medium to 45-50°C in a water bath.[\[1\]](#)
- Optional TTC Addition: Aseptically add 3 ml of a 1% TTC solution if desired.[\[1\]](#)
- Pour: Mix well and pour the molten agar into sterile Petri dishes.
- Solidify: Allow the plates to solidify at room temperature.
- Store: Store the prepared plates at 2-8°C in a sealed container, protected from light.[\[1\]](#)[\[12\]](#)

## Visualizations



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Caption: Experimental workflow for preparing homemade Tergitol-7 Agar.



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Caption: Troubleshooting decision tree for contamination in Tergitol-7 Agar.

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